

Half-life of Hassium-271: A Comparative Analysis of Experimental Measurements

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Compound of Interest

Compound Name: HS271

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A review of the experimental data on the half-life of the superheavy isotope Hassium-271 reveals a landscape of complex synthesis, challenging measurements, and evolving understanding. This guide provides a comparative overview of the reported half-life values, details the experimental protocols for its production and identification, and contextualizes its significance in the ongoing quest to map the "island of stability."

The synthesis and characterization of superheavy elements like Hassium (Hs), with a proton number of 108, push the boundaries of experimental nuclear physics.^[1] The isotope Hassium-271 is of particular interest due to its position in a region of predicted nuclear stability. However, the minute production cross-sections and short half-lives of these nuclides make their experimental study exceptionally challenging, leading to variations in measured decay properties.

Comparison of Hassium-271 Half-life Measurements

Reported experimental values for the half-life of Hassium-271 have shown some variance, a common feature in the study of superheavy nuclei where measurements are often based on a very small number of decay events. This uncertainty is a critical aspect of the ongoing research into the properties of these exotic isotopes.

Reported Half-life (s)	Experimental Context	Decay Mode
~4 s	Observed in the decay chain of Darmstadtium-275 (^{275}Ds). [2]	Alpha Decay
46 s	General value cited in nuclear data compilations. [1] [3]	Alpha Decay
Not specified in seconds, but decay observed	From the hot-fusion reaction $^{248}\text{Cm}(^{26}\text{Mg}, 3n)^{271}\text{Hs}$. Six decay chains were attributed to ^{271}Hs . [4]	Alpha Decay

It is noteworthy that some sources indicate that the assignment of the most stable hassium isotope is not definitively settled, with isotopes like Hassium-277m also being candidates for longer half-lives, although based on very limited data.[\[3\]](#)

Experimental Protocols

The production and measurement of a superheavy isotope like Hassium-271 is a multi-stage process that requires a particle accelerator, a sophisticated target system, and highly sensitive detection equipment. The following protocol is a representative synthesis of the methodologies employed in such experiments, primarily based on the successful synthesis of Hassium-271 via a "hot fusion" reaction.[\[4\]](#)[\[5\]](#)

Synthesis of Hassium-271

Hassium-271 has been synthesized using a hot fusion nuclear reaction. This method involves bombarding a heavy actinide target with a lighter projectile ion at high energies.

- **Projectile and Target:** A beam of Magnesium-26 (^{26}Mg) ions is accelerated to a specific energy. This beam is directed onto a target made of Curium-248 (^{248}Cm).
- **Nuclear Fusion Reaction:** The collision of the ^{26}Mg projectile with the ^{248}Cm target can lead to the formation of a compound nucleus of Hassium-274 (^{274}Hs) in a highly excited state.
- **Evaporation Channel:** To reach a more stable state, the excited compound nucleus evaporates several neutrons. The production of Hassium-271 occurs through the 3n

evaporation channel, where three neutrons are emitted.



Isotope Separation and Transport

The products of the fusion reaction, including the desired Hassium-271 atoms, are recoiled out of the target. These recoils need to be efficiently separated from the unreacted projectile beam and other reaction byproducts.

- **Recoil Separator:** A gas-filled recoil separator is used to physically separate the evaporation residues from the primary beam and other unwanted particles based on their different magnetic rigidities.[6]
- **Gas-Jet Transport:** The separated Hassium-271 atoms are then transported using a gas-jet system to the detection setup.

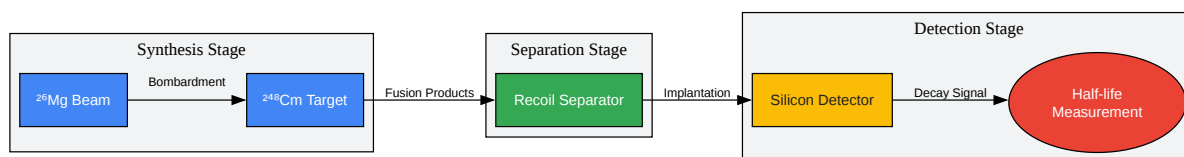
Detection and Half-life Measurement

The identification of Hassium-271 and the measurement of its half-life are achieved by detecting its characteristic alpha decay.

- **Alpha Spectroscopy:** The transported atoms are implanted into a position-sensitive silicon detector. The subsequent alpha decay of the implanted nucleus is detected, and the energy of the emitted alpha particle is measured.[7]
- **Decay Chain Analysis:** Hassium-271 decays via alpha emission to Seaborgium-267 (^{267}Sg). The detection of this specific decay, followed by the known decay of the daughter and granddaughter nuclei, creates a correlated decay chain that provides a definitive signature for the initial presence of Hassium-271.
- **Half-life Determination:** The half-life is determined by measuring the time difference between the implantation of the Hassium-271 atom into the detector and its subsequent alpha decay. By observing a number of these decay events, a statistical value for the half-life can be calculated.

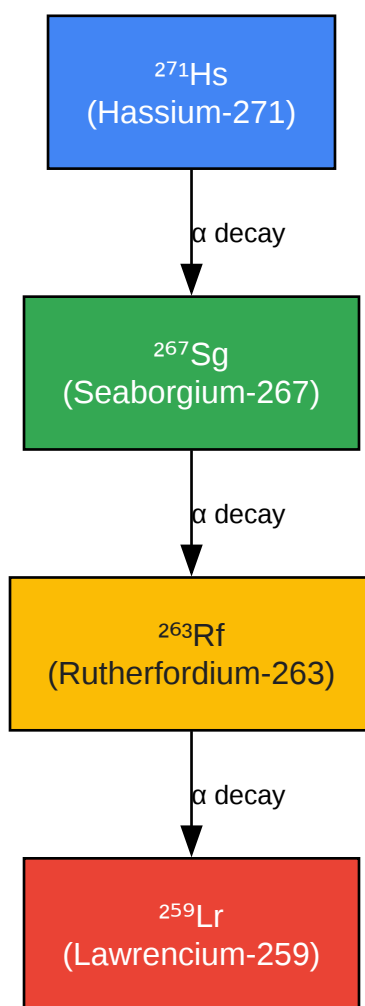
Experimental Workflow and Decay Pathway

The following diagrams illustrate the general workflow for the synthesis and detection of a superheavy element like Hassium-271 and its subsequent alpha decay chain.



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Fig. 1: Experimental workflow for Hassium-271 synthesis and measurement.



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Fig. 2: Alpha decay chain of Hassium-271.

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